

An In-depth Technical Guide to 2,5-Dimethoxybenzonitrile: Discovery and Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,5-Dimethoxybenzonitrile

Cat. No.: B1329510

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,5-Dimethoxybenzonitrile**, a key aromatic nitrile intermediate in organic synthesis. While the precise historical discovery of this compound is not extensively documented, its synthetic pathways are well-established and integral to the preparation of various valuable molecules, particularly in the fields of medicinal chemistry and materials science. This document details the physicochemical properties, outlines established and potential synthetic routes with detailed experimental protocols, and explores its significance as a chemical building block.

Introduction

2,5-Dimethoxybenzonitrile is a crystalline organic compound characterized by a benzene ring substituted with two methoxy groups at positions 2 and 5, and a nitrile functional group. Its strategic placement of functional groups makes it a versatile precursor for the synthesis of a wide array of more complex molecules. The electron-donating methoxy groups activate the aromatic ring, influencing its reactivity in electrophilic substitution reactions, while the nitrile group can be readily transformed into other functional groups such as amines, carboxylic acids, and amides. This unique combination of features has led to its use in the synthesis of pharmaceuticals, agrochemicals, and dyes.

Physicochemical Properties

A summary of the key physical and chemical properties of **2,5-Dimethoxybenzonitrile** is presented in Table 1. This data is essential for its handling, purification, and characterization in a laboratory setting.

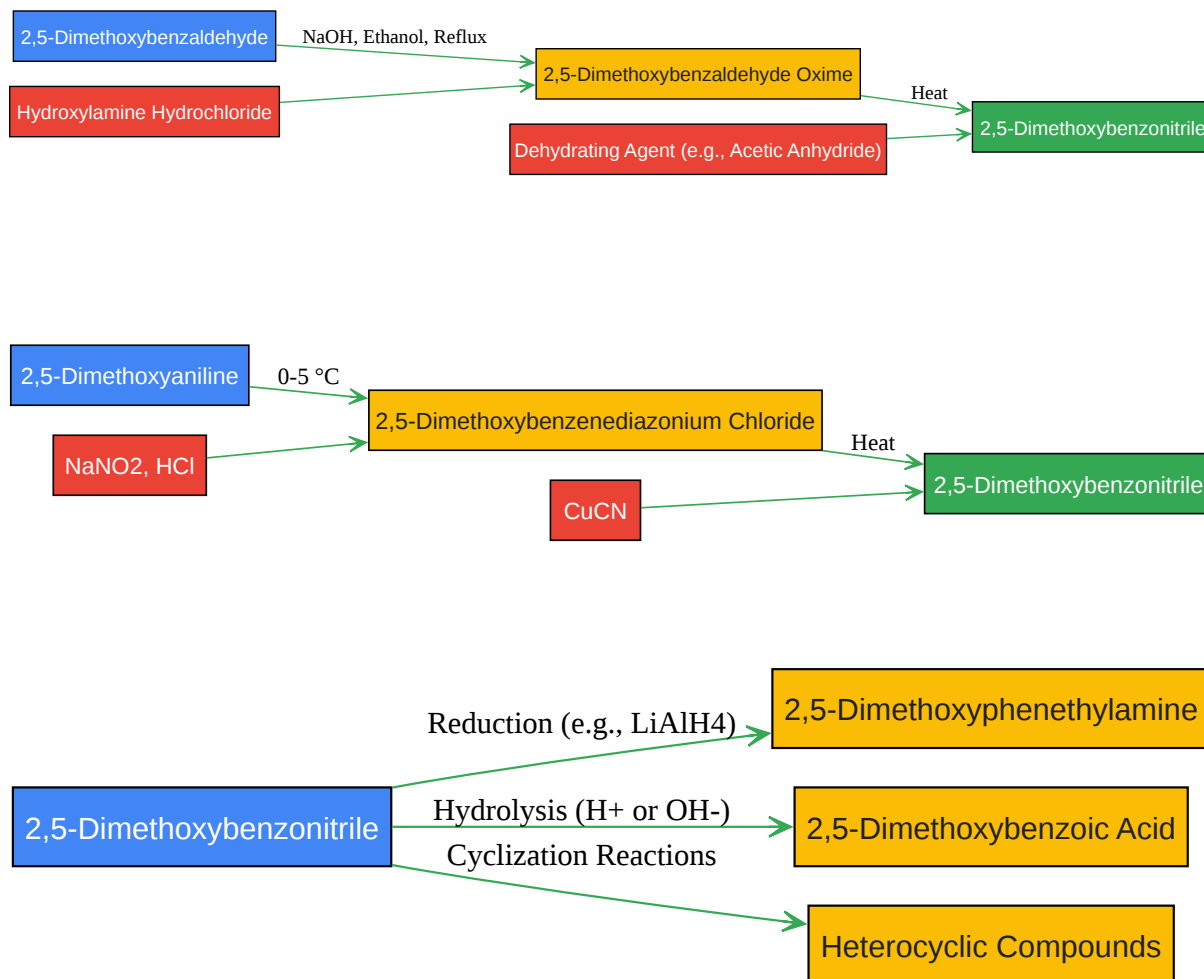
Property	Value	Reference(s)
Molecular Formula	C ₉ H ₉ NO ₂	
Molecular Weight	163.17 g/mol	
CAS Number	5312-97-0	
Appearance	White to yellow to orange powder/crystal	
Melting Point	81.0 to 85.0 °C	
Boiling Point	288.8 °C (Predicted)	N/A
Solubility	Soluble in common organic solvents.	N/A
Purity (GC)	>98.0%	

Synthesis of 2,5-Dimethoxybenzonitrile

The synthesis of **2,5-Dimethoxybenzonitrile** can be achieved through several strategic pathways, primarily involving the introduction of the nitrile functionality onto a pre-existing 2,5-dimethoxyphenyl scaffold. Two principal routes are detailed below: the dehydration of 2,5-dimethoxybenzaldehyde oxime and the Sandmeyer reaction of 2,5-dimethoxyaniline.

Synthesis via Dehydration of 2,5-Dimethoxybenzaldehyde Oxime

This two-step method involves the initial formation of an oxime from 2,5-dimethoxybenzaldehyde, followed by a dehydration reaction to yield the desired nitrile.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,5-Dimethoxybenzonitrile: Discovery and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1329510#discovery-and-history-of-2-5-dimethoxybenzonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com